

Navigating the Safety Profile of Azido-PEG6-amine: An In-depth Technical Guide

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Compound of Interest

Compound Name: Azido-PEG6-amine

Cat. No.: B1666435

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data sheet (SDS) information for **Azido-PEG6-amine** (CAS No. 957486-82-7), a heterobifunctional linker increasingly utilized in bioconjugation, drug delivery, and the development of advanced therapeutics such as antibody-drug conjugates (ADCs) and proteolysis-targeting chimeras (PROTACs). Understanding the safety and handling of this reagent is paramount to ensuring laboratory safety and the integrity of experimental outcomes.

Chemical and Physical Properties

Azido-PEG6-amine is a polyethylene glycol (PEG) derivative featuring a terminal azide group and a primary amine group, separated by a six-unit PEG spacer. This structure imparts hydrophilicity and provides reactive handles for orthogonal conjugation strategies. While comprehensive experimental data on its physical properties are not readily available in public literature, computed properties and information from suppliers provide a baseline understanding.

| Property | Value | Source |
|----------------------|----------------------------------|-----------------------------|
| CAS Number | 957486-82-7 | Multiple Suppliers[1][2][3] |
| Molecular Formula | C14H30N4O6 | Multiple Suppliers[1][2][3] |
| Molecular Weight | 350.41 g/mol | Multiple Suppliers[1][2][3] |
| Appearance | Colorless or light yellow liquid | Chem-Impex[1] |
| Purity | ≥97% | Chem-Impex[1] |
| Solubility | Soluble in Water, DMSO, DCM, DMF | BroadPharm[3] |
| XLogP3-AA (Computed) | -0.7 | PubChem[4] |
| Boiling Point | No data available | |
| Melting Point | No data available | |
| Density | No data available | |

Hazard Identification and GHS Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Azido-PEG6-amine** is classified with warnings for irritation. The specific hazard statements as reported on PubChem are as follows[4]:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

A safety data sheet for a closely related compound, Azido-PEG6-NHS ester, also includes the hazard statement H302: Harmful if swallowed[5]. Given the structural similarity, it is prudent to handle **Azido-PEG6-amine** with the assumption that it may also be harmful if ingested.

The corresponding GHS pictogram is the exclamation mark, indicating that the substance may cause irritation, skin sensitization, or is harmful.

Handling, Storage, and Personal Protective Equipment

Proper handling and storage are critical to maintain the chemical's integrity and ensure user safety.

Storage

- Recommended Storage Temperature: Store at -20°C .[\[1\]](#)[\[3\]](#)[\[6\]](#)
- Conditions to Avoid: Keep in a dry, light-protected container.[\[6\]](#)

Handling

- Ventilation: Use only in a well-ventilated area, preferably within a chemical fume hood.[\[5\]](#)
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical-resistant safety goggles or a face shield.
 - Hand Protection: Wear suitable chemical-resistant gloves.
 - Skin and Body Protection: Wear a lab coat or other protective clothing.
- Hygiene Measures: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[\[5\]](#)

First-Aid Measures

In the event of exposure, the following first-aid measures should be taken:

| Exposure Route | First-Aid Protocol |
|----------------|--|
| Inhalation | Move the person to fresh air. If breathing is difficult, seek medical attention.[5] |
| Skin Contact | Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation persists, seek medical attention.[5] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[5] |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.[5] |

Stability and Reactivity

- **Chemical Stability:** Stable under recommended storage conditions.
- **Incompatible Materials:** Avoid contact with strong acids, strong bases, and strong oxidizing agents.
- **Hazardous Decomposition Products:** Under fire conditions, may produce toxic fumes, including carbon oxides and nitrogen oxides.

Toxicological and Ecological Information

Detailed toxicological studies, such as the determination of LD50 (median lethal dose) or LC50 (median lethal concentration), for **Azido-PEG6-amine** are not publicly available. Similarly, no specific data on the ecological effects of this compound have been reported. In the absence of this data, the compound should be handled as a potentially hazardous substance, and release into the environment should be avoided.

Experimental Protocols

While specific experimental protocols for the safety testing of **Azido-PEG6-amine** are not available, the following outlines the general methodologies that would be employed for key safety assessments.

Methodology for Determining Acute Oral Toxicity (LD50)

A standard protocol, such as the OECD Guideline 423 (Acute Toxic Class Method), would typically be followed. This involves the following steps:

- **Animal Model:** Healthy, young adult rats of a standard laboratory strain are used.
- **Dosage:** A stepwise dosing procedure is used where a small group of animals (typically 3) is dosed at a defined level.
- **Observation:** The animals are observed for signs of toxicity and mortality over a 14-day period.
- **Dose Progression:** Depending on the outcome (survival or mortality), the dose for the next group of animals is adjusted up or down.
- **LD50 Estimation:** The LD50 is estimated based on the mortality data and the dose levels used.

Methodology for Assessing Skin Irritation

Following a protocol similar to OECD Guideline 404 (Acute Dermal Irritation/Corrosion):

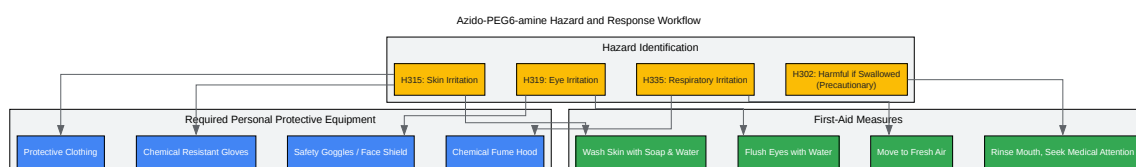
- **Animal Model:** Albino rabbits are typically used.
- **Application:** A small amount of the test substance is applied to a shaved patch of skin on the animal's back.
- **Exposure:** The substance is left in contact with the skin for a defined period (e.g., 4 hours).
- **Observation:** The skin is observed for signs of erythema (redness) and edema (swelling) at specific intervals after application.

- Scoring: The severity of the skin reactions is scored, and the substance is classified based on the irritation potential.

Visualizations

Hazard Identification and Response Workflow

The following diagram illustrates the logical flow from hazard identification to the appropriate response measures for **Azido-PEG6-amine**.



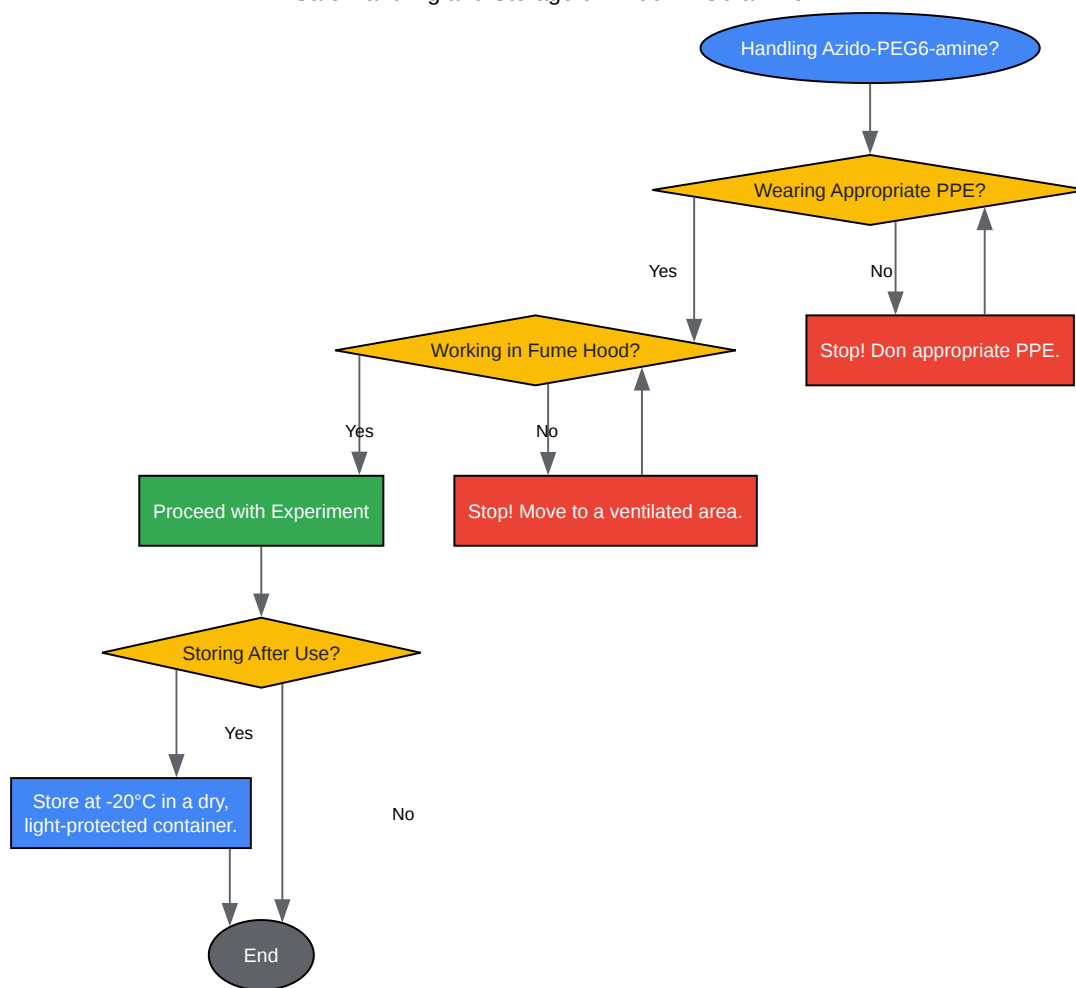
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Caption: Workflow for identifying hazards and corresponding safety measures.

Safe Handling and Storage Logic

This diagram outlines the decision-making process for the safe handling and storage of **Azido-PEG6-amine**.

Safe Handling and Storage of Azido-PEG6-amine



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Caption: Decision tree for the safe handling and storage of the reagent.

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